

The Discovery and Development of (Rac)-M826: A Technical Guide

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Compound of Interest

Compound Name: (Rac)-M826

Cat. No.: B15582855

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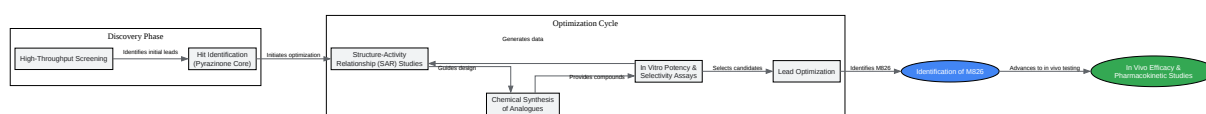
(Rac)-M826 is the racemic mixture of M826, a potent, selective, and reversible non-peptide inhibitor of caspase-3. This technical guide provides a comprehensive overview of the discovery, development, mechanism of action, and experimental evaluation of this significant research compound. Designed for researchers, scientists, and drug development professionals, this document consolidates key quantitative data, detailed experimental protocols, and visualizations of its biological pathways and developmental workflow.

Introduction

M826 has emerged as a valuable tool in the study of apoptosis, or programmed cell death, with demonstrated neuroprotective effects in various preclinical models. Its high potency and selectivity for caspase-3, a key executioner enzyme in the apoptotic cascade, make it a compound of interest for investigating the role of this pathway in a range of pathologies, particularly neurological diseases. The full chemical name for M826 is 3-([(2S)-2-[5-tert-butyl-3-[[[4-methyl-1,2,5-oxadiazol-3-yl)methyl]amino]-2-oxopyrazin-1(2H)-yl]butanoyl]amino)-5-[hexyl(methyl)amino]-4-oxopentanoic acid. **(Rac)-M826** is the racemic form of this molecule.

Discovery and Development

The discovery of M826 was the result of an iterative process aimed at identifying potent, selective, and reversible non-peptide inhibitors of caspase-3. The development focused on a series of pyrazinone mono-amides, leading to the identification of M826 and a related compound, M867. This process involved cycles of chemical synthesis and biological evaluation to optimize the structure-activity relationship (SAR).

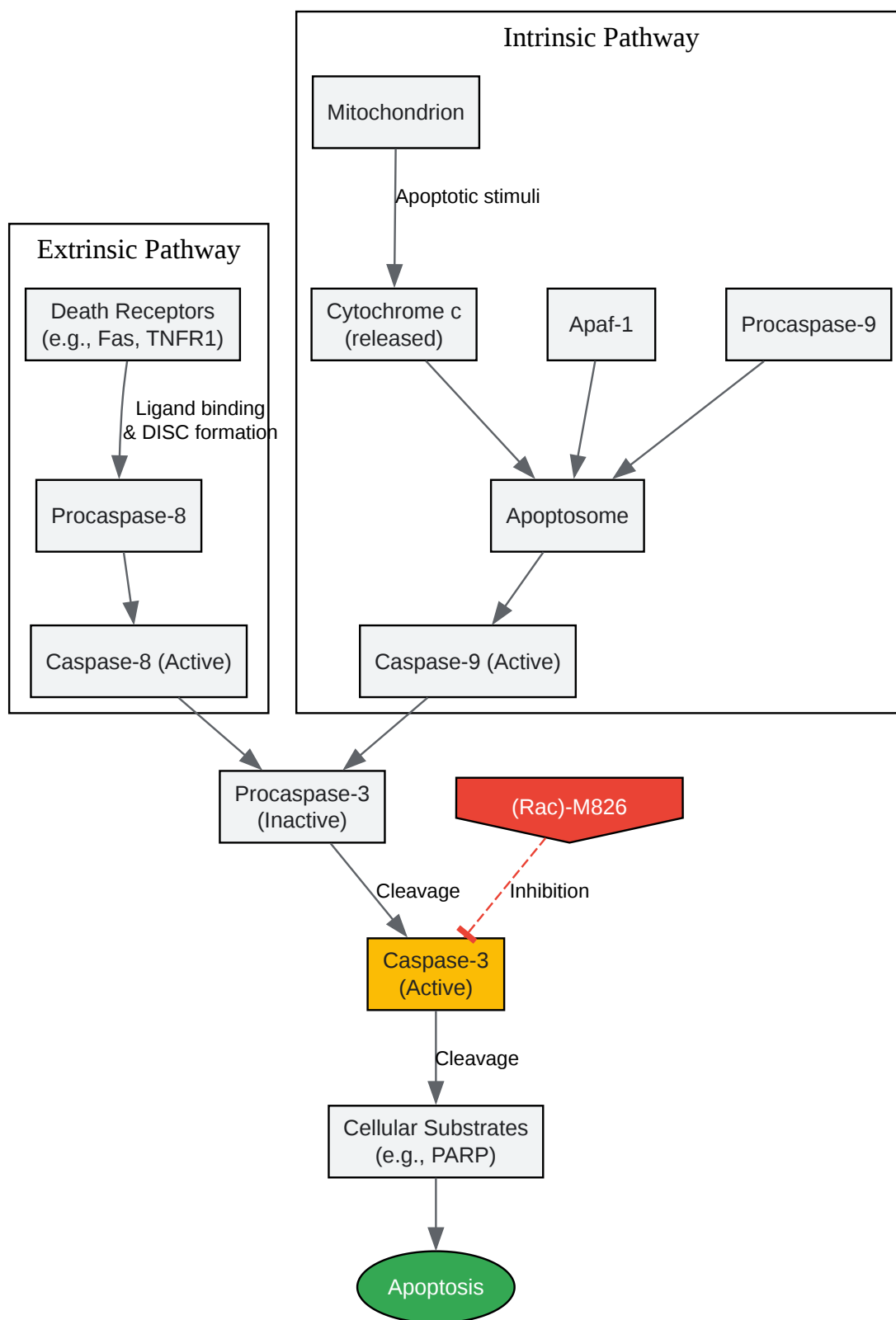


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Caption: Iterative workflow for the discovery and optimization of M826.

Mechanism of Action: Inhibition of Apoptosis

M826 exerts its anti-apoptotic effects by directly inhibiting the enzymatic activity of caspase-3. Caspases are a family of cysteine proteases that play a central role in the execution phase of apoptosis. The apoptotic signaling cascade can be initiated through either the intrinsic (mitochondrial) or extrinsic (death receptor) pathway, both of which converge on the activation of executioner caspases, such as caspase-3. Once activated, caspase-3 cleaves a multitude of cellular substrates, leading to the characteristic morphological and biochemical hallmarks of apoptosis. M826, as a reversible inhibitor, binds to the active site of caspase-3, preventing it from cleaving its downstream targets and thereby halting the apoptotic process.



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Caption: The role of Caspase-3 in apoptosis and its inhibition by **(Rac)-M826**.

Quantitative Data

The following tables summarize the key quantitative data for M826 from in vitro and in vivo studies.

Table 1: In Vitro Inhibitory Activity of M826

Target	Assay Type	Value	Reference
Caspase-3	Enzymatic Activity	IC50 = 0.005 μ M (5 nM)	[1] [2]
Caspase-3	Binding Affinity	Ki = 0.7 nM	
Caspase-7	Enzymatic Activity	IC50 = 10 nM	
Apoptosis	DNA Fragmentation (NT2 cells)	IC50 = 30 nM	
Apoptosis	DNA Fragmentation (murine cortical neurons)	IC50 = 120 nM	
Apoptosis	DNA Fragmentation (murine cerebellar neurons)	IC50 = 50 nM	

Table 2: In Vivo Neuroprotective Effects of M826

Animal Model	Administration	Dose	Outcome	Reference
Rat model of Huntington's Disease (malonate-induced striatal injury)	Intrastriatal injection	1.5 nmol	66% reduction in active caspase-3 expressing neurons39% reduction in lesion volume	[3][4]
Neonatal rat model of hypoxic-ischemic brain injury	Intracerebroventricular (ICV) injection	30 nmol	Blocked caspase-3 activation and substrate cleavageSignificant reduction in DNA fragmentation and brain tissue loss	[1][5][6]

Table 3: Pharmacokinetic Properties of M826

Species	Tissue	Administration	Parameter	Value	Reference
Rat	Striatum	Intrastriatal injection	Elimination half-life (T1/2)	3 hours	[3]

Experimental Protocols

The following are representative protocols for key experiments used in the characterization of **(Rac)-M826**. These are based on standard methodologies and the descriptions provided in the primary literature.

Caspase-3 Enzymatic Activity Assay (Fluorometric)

This assay quantifies the enzymatic activity of caspase-3 by measuring the cleavage of a fluorogenic substrate, Ac-DEVD-AMC.

Materials:

- Cell lysate or purified caspase-3
- Assay Buffer (e.g., 20 mM HEPES, 10% glycerol, 2 mM DTT, pH 7.5)
- Caspase-3 substrate: Ac-DEVD-AMC (N-Acetyl-Asp-Glu-Val-Asp-7-amino-4-methylcoumarin)
- **(Rac)-M826** or other inhibitors
- 96-well black microplate
- Fluorometric microplate reader (Excitation: ~380 nm, Emission: ~460 nm)

Procedure:

- Prepare Reagents:
 - Prepare 2x Assay Buffer.
 - Reconstitute Ac-DEVD-AMC in DMSO to a stock concentration (e.g., 10 mM).
 - Prepare serial dilutions of **(Rac)-M826** in Assay Buffer.
- Assay Reaction:
 - In a 96-well plate, add 50 μ L of 2x Assay Buffer to each well.
 - Add 10 μ L of the **(Rac)-M826** dilution or vehicle control.
 - Add 30 μ L of cell lysate (containing 20-50 μ g of protein) or purified enzyme.
 - Initiate the reaction by adding 10 μ L of Ac-DEVD-AMC (final concentration ~50 μ M).
- Incubation and Measurement:

- Incubate the plate at 37°C, protected from light.
- Measure the fluorescence at multiple time points (e.g., every 5 minutes for 1-2 hours) or as an endpoint reading after a fixed time (e.g., 60 minutes).
- Data Analysis:
 - Subtract the background fluorescence (wells with no enzyme).
 - Calculate the rate of AMC release (RFU/min).
 - Plot the percentage of inhibition versus the inhibitor concentration and determine the IC50 value using non-linear regression.

Assessment of Apoptosis in NT2 Cells by Annexin V Staining

This protocol describes the detection of apoptosis in the NT2 human teratocarcinoma cell line by flow cytometry, a method used to assess the anti-apoptotic activity of M826.

Materials:

- NT2 cells
- Cell culture medium and supplements
- Apoptosis-inducing agent (e.g., staurosporine, as a positive control)
- **(Rac)-M826**
- PBS (Phosphate-Buffered Saline)
- Annexin V-FITC Apoptosis Detection Kit (contains Annexin V-FITC, Propidium Iodide (PI), and Binding Buffer)
- Flow cytometer

Procedure:

- Cell Culture and Treatment:
 - Culture NT2 cells under standard conditions.
 - Seed cells in 6-well plates and allow them to adhere.
 - Treat the cells with different concentrations of **(Rac)-M826** for a specified pre-incubation period (e.g., 1 hour).
 - Induce apoptosis using a suitable agent (e.g., staurosporine) and incubate for the desired duration (e.g., 4-6 hours). Include untreated and vehicle-treated controls.
- Cell Harvesting and Staining:
 - Collect both floating and adherent cells. For adherent cells, use gentle trypsinization.
 - Centrifuge the cell suspension at 300 x g for 5 minutes and discard the supernatant.
 - Wash the cells twice with cold PBS.
 - Resuspend the cell pellet in 100 μ L of 1x Binding Buffer.
 - Add 5 μ L of Annexin V-FITC and 5 μ L of PI to the cell suspension.
 - Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
 - After incubation, add 400 μ L of 1x Binding Buffer to each tube.
- Flow Cytometry Analysis:
 - Analyze the samples on a flow cytometer within one hour.
 - Use unstained, Annexin V-FITC only, and PI only controls to set up compensation and gates.
 - Acquire data for at least 10,000 events per sample.
- Data Interpretation:

- Live cells: Annexin V-negative and PI-negative.
- Early apoptotic cells: Annexin V-positive and PI-negative.
- Late apoptotic/necrotic cells: Annexin V-positive and PI-positive.
- Quantify the percentage of cells in each quadrant to determine the effect of **(Rac)-M826** on apoptosis.

Conclusion

(Rac)-M826 is a well-characterized, potent, and selective inhibitor of caspase-3. Its development from a pyrazinone mono-amide series and its demonstrated efficacy in preclinical models of neurological disease underscore its value as a research tool for elucidating the role of apoptosis in various physiological and pathological states. The data and protocols presented in this guide offer a comprehensive resource for scientists working in the fields of apoptosis research and drug discovery.

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